

Application Notes and Protocols for Lys-[Des-Arg9]Bradykinin TFA

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Compound of Interest

Compound Name: Lys-[Des-Arg9]Bradykinin (TFA)

Cat. No.: B8134352

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Introduction

Lys-[Des-Arg9]Bradykinin trifluoroacetate salt (TFA) is a potent and selective agonist for the bradykinin B1 receptor (B1R), a G-protein coupled receptor involved in a variety of physiological and pathological processes, including inflammation, pain, and cardiovascular regulation.^{[1][2][3]} The B1 receptor is typically expressed at low levels in healthy tissues but is significantly upregulated in response to tissue injury and pro-inflammatory stimuli.^[1] This makes Lys-[Des-Arg9]Bradykinin TFA a valuable tool for studying the role of the B1R in these conditions and for the development of novel therapeutics targeting this pathway.

This document provides detailed protocols for the preparation of a stock solution of Lys-[Des-Arg9]Bradykinin TFA, ensuring accurate and reproducible experimental results.

Chemical Properties and Data

Accurate preparation of a stock solution begins with a clear understanding of the chemical properties of the peptide. The molecular weight of Lys-[Des-Arg9]Bradykinin can vary depending on the presence of the TFA counter-ion. It is crucial to use the molecular weight that includes the TFA salt for accurate concentration calculations, as this is the form that is weighed.

| Property | Value | Source |
|-----------------------------|---------------------------|---------|
| Molecular Formula | C54H75F6N13O15 | [1] |
| Molecular Weight (with TFA) | 1260.24 g/mol | |
| Appearance | White to off-white powder | Generic |
| Purity | ≥95% (HPLC) | Generic |

Note: The molecular weight can vary slightly between batches and suppliers. Always refer to the Certificate of Analysis (CoA) provided with your specific lot of the compound for the most accurate molecular weight.

Solubility and Stability

Proper dissolution and storage are critical for maintaining the biological activity of the peptide.

| Solvent | Solubility |
|---|------------|
| DMSO (Dimethyl Sulfoxide) | ≥ 25 mg/mL |
| DMF (Dimethylformamide) | ≥ 25 mg/mL |
| Ethanol | ≥ 20 mg/mL |
| PBS (Phosphate-Buffered Saline, pH 7.2) | ≥ 10 mg/mL |

| Storage Condition | Shelf Life (Powder) | Shelf Life (in Solvent) |
|-------------------|---------------------|-------------------------|
| -20°C | 1 year | 1 month |
| -80°C | 2 years | 6 months |

Note: For cellular assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid cytotoxicity. If using water as the solvent for the final working solution, it is recommended to filter and sterilize it through a 0.22 µm filter before use. Peptides containing methionine or cysteine should not be dissolved in DMSO as it may cause oxidation.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Lys-[Des-Arg9]Bradykinin TFA in DMSO.

Materials:

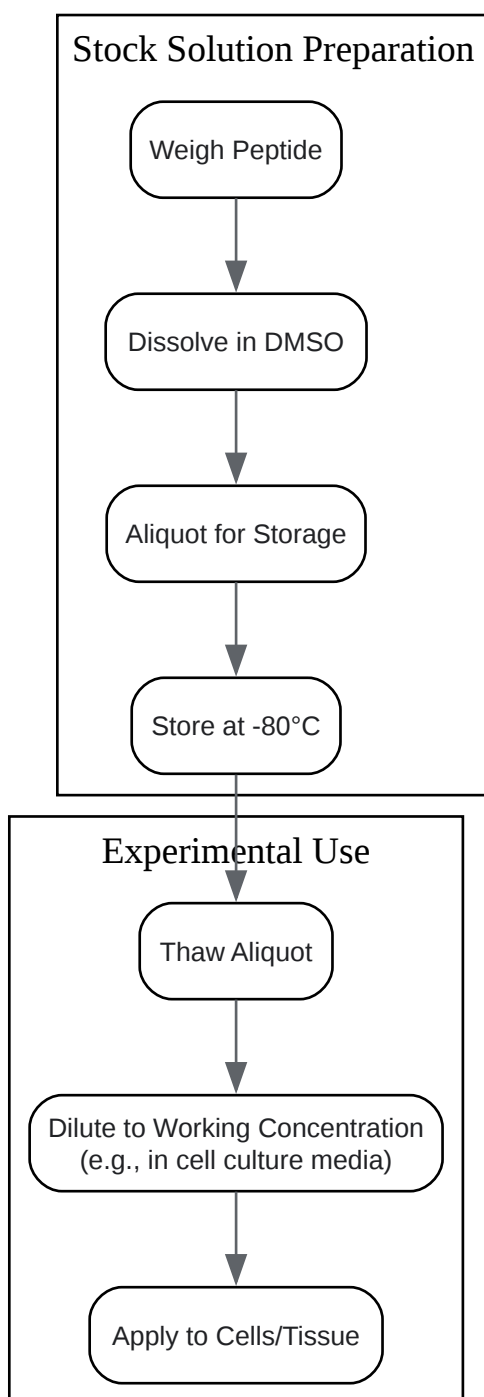
- Lys-[Des-Arg9]Bradykinin TFA powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of Lys-[Des-Arg9]Bradykinin TFA powder to room temperature to prevent condensation of moisture.
- **Weighing the Peptide:** Carefully weigh out the desired amount of the peptide powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 1.26 mg of Lys-[Des-Arg9]Bradykinin TFA (based on a molecular weight of 1260.24 g/mol).
- **Solvent Addition:** Add the calculated volume of DMSO to the microcentrifuge tube containing the peptide powder. For 1.26 mg of the peptide, add 100 μ L of DMSO to achieve a 10 mM concentration.
- **Dissolution:** Gently vortex the solution or pipette up and down to ensure the peptide is completely dissolved. Avoid vigorous mixing to minimize the introduction of air bubbles. If necessary, brief sonication can be used to aid dissolution.

- Aliquoting: Once the peptide is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the peptide.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Protect from light.

Experimental Workflow

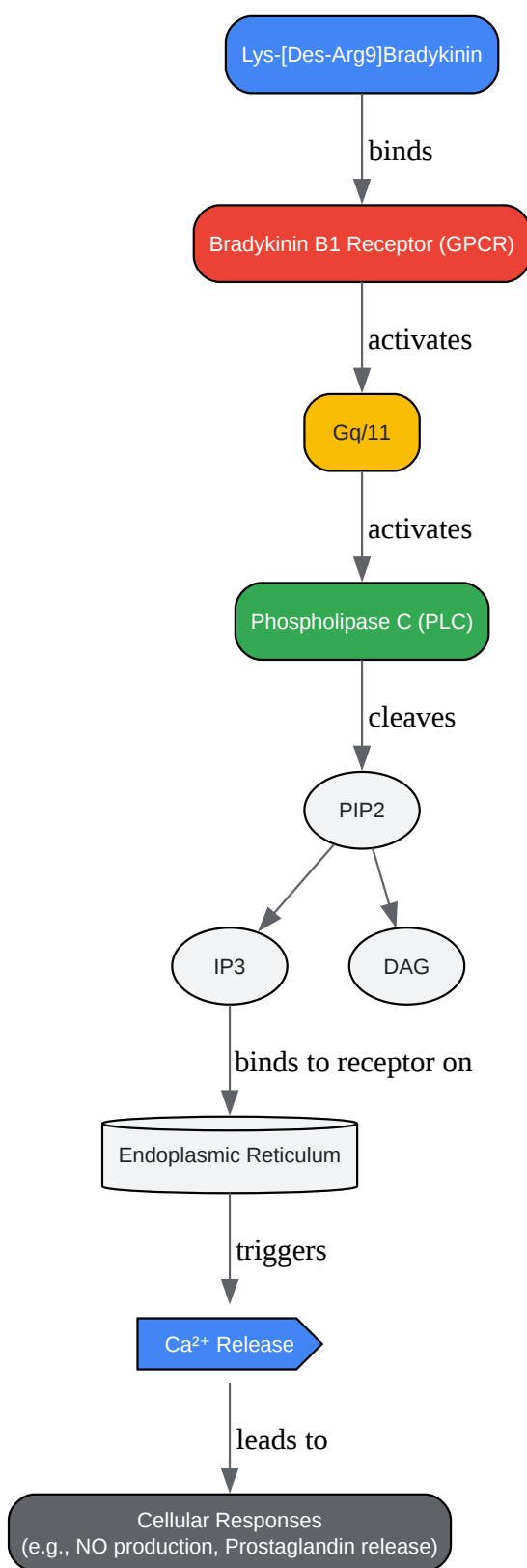


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Caption: Workflow for preparing and using Lys-[Des-Arg9]Bradykinin TFA.

Bradykinin B1 Receptor Signaling Pathway

Lys-[Des-Arg9]Bradykinin TFA exerts its effects by binding to the B1 receptor, a G-protein coupled receptor (GPCR). Activation of the B1R initiates a signaling cascade that leads to an increase in intracellular calcium concentration via the inositol 1,4,5-triphosphate (IP3) receptor, ultimately resulting in various cellular responses.



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Caption: Simplified Bradykinin B1 Receptor signaling pathway.

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